

Technical Support Center: Refining MRS4719 Administration for Enhanced Neuroprotection

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Compound of Interest

Compound Name: MRS4719

Cat. No.: B15579371

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **MRS4719**, a potent P2X4 receptor antagonist, for enhancing neuroprotection in experimental settings. This resource offers detailed troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and data presentation to facilitate successful and reproducible research.

Frequently Asked Questions (FAQs)

Q1: What is **MRS4719** and what is its primary mechanism of action for neuroprotection?

A1: **MRS4719** is a potent and selective antagonist of the P2X4 receptor, with an IC₅₀ of 0.503 µM for the human P2X4 receptor.[1] Its neuroprotective effects are primarily attributed to the inhibition of P2X4 receptor activation on microglia. In pathological conditions such as ischemic stroke, excessive ATP is released, which can activate P2X4 receptors on microglia, leading to their activation and the release of pro-inflammatory cytokines and neurotoxic mediators. By blocking this receptor, **MRS4719** is thought to dampen the neuroinflammatory response, thereby protecting neurons from secondary damage.

Q2: What is the recommended in vivo dosage and administration route for **MRS4719** in mice?

A2: In a mouse model of ischemic stroke (middle cerebral artery occlusion), the optimal dose of **MRS4719** for significant neuroprotection is 1.5 mg/kg/day.[2][3] The recommended administration method is continuous subcutaneous infusion over three days using an Alzet osmotic minipump.[1][4]

Q3: What are the storage and stability recommendations for **MRS4719**?

A3: **MRS4719** is shipped at ambient temperature and is stable for several weeks under these conditions. For short-term storage (days to weeks), it is recommended to store the compound at 0 - 4°C in a dry, dark place. For long-term storage (months to years), it should be kept at -20°C.[5]

Q4: In which experimental models has the neuroprotective efficacy of **MRS4719** been demonstrated?

A4: The neuroprotective and neuro-rehabilitative activities of **MRS4719** have been shown in a mouse model of ischemic stroke induced by middle cerebral artery occlusion (MCAO).[1][6] Studies have demonstrated that **MRS4719** can reduce infarct volume and brain atrophy.[1]

Q5: What is the selectivity profile of **MRS4719**?

A5: **MRS4719** is highly selective for the P2X4 receptor over other P2X receptor subtypes, including P2X1, P2X2/3, and P2X3 receptors.[2][3]

Troubleshooting Guides

In Vitro Experiments

Problem	Possible Cause(s)	Suggested Solution(s)
Inconsistent neuroprotective effects of MRS4719	- Cell passage number too high, leading to altered phenotype and response. - Inconsistent cell seeding density. - Variability in the oxygen-glucose deprivation (OGD) procedure. - Mycoplasma contamination.	- Use cells within a defined low passage number range. - Ensure a single-cell suspension and accurate cell counting before plating. - Standardize the duration of OGD, gas mixture, and temperature. Use a calibrated hypoxic chamber. - Regularly test cell cultures for mycoplasma contamination.
High background signal or cell death in vehicle control wells	- DMSO concentration is too high and causing toxicity. - Poor quality of reagents or culture media.	- Ensure the final DMSO concentration in the culture medium is below 0.5% (v/v) and that the vehicle control wells receive the same final DMSO concentration as the treated wells. - Use high-purity, sterile-filtered reagents and freshly prepared media.
MRS4719 precipitates in the culture medium	- The concentration of MRS4719 exceeds its solubility in the aqueous medium.	- Prepare a concentrated stock solution of MRS4719 in 100% DMSO. - When diluting into the final culture medium, ensure rapid and thorough mixing. The final DMSO concentration should be kept as low as possible.

In Vivo Experiments

Problem	Possible Cause(s)	Suggested Solution(s)
Skin irritation or necrosis at the osmotic pump implantation site	- The subcutaneous pocket is too small, causing pressure from the pump. - Leakage of a concentrated salt solution from the pump after its operational lifetime. - Irritation from the vehicle or drug solution.	- Create a subcutaneous pocket that is slightly larger than the pump to allow for some movement. - Ensure the pump is implanted with the exit port facing away from the incision. - Remove the osmotic pump after its specified delivery duration has ended.[7]
Variable infarct volumes in the MCAO mouse model	- Inconsistent occlusion of the middle cerebral artery. - Variations in body temperature during and after surgery. - Differences in the genetic background of the mice.	- Ensure the filament used for occlusion is of the correct size and is inserted to the correct depth. - Maintain the mouse's body temperature at 37°C throughout the surgical procedure and recovery period.[8] - Use mice from a consistent and reliable vendor with a well-defined genetic background.
No significant neuroprotective effect observed	- Suboptimal dosage of MRS4719. - Incorrect timing of administration. - Degradation of the compound due to improper storage or handling.	- Perform a dose-response study to determine the optimal dose for your specific experimental conditions, starting with the recommended 1.5 mg/kg/day. - Administer MRS4719 immediately after the ischemic event for therapeutic studies. - Store and handle MRS4719 according to the manufacturer's recommendations.

Data Presentation

In Vitro Efficacy of MRS4719

Parameter	Value	Cell Type	Assay
IC50	0.503 μ M	Human P2X4 Receptor-expressing cells	Calcium influx assay[1]
Effective Concentration Range	0.1 - 3.0 μ M	Primary human monocyte-derived macrophages	Inhibition of ATP-induced Ca2+ influx[1]

In Vivo Efficacy of MRS4719 in a Mouse MCAO Model

Dose	Administration Route	Duration	Outcome
1.5 mg/kg/day	Subcutaneous (Alzet minipump)	3 days	Significant reduction in infarct volume[2][3]
3.0 mg/kg/day	Subcutaneous (Alzet minipump)	3 days	Significant reduction in infarct volume (ceiling effect observed)[4]
3.0 mg/kg/day	Subcutaneous (Alzet minipump)	3 days	Improved learning and memory after stroke[1]

Experimental Protocols

In Vitro Neuroprotection Assay: Oxygen-Glucose Deprivation (OGD) in Primary Cortical Neurons

- Cell Culture: Plate primary cortical neurons on poly-D-lysine coated plates and culture for 7-8 days in Neurobasal medium supplemented with B27.
- OGD Induction:
 - Wash the neurons with glucose-free DMEM.

- Place the cultures in an anaerobic chamber with a gas mixture of 80% N₂ and 20% CO₂ at 37°C for 2 hours to mimic ischemia.[\[6\]](#)
- **MRS4719** Treatment: Prepare a stock solution of **MRS4719** in 100% DMSO. Immediately after OGD, replace the glucose-free DMEM with normal culture medium containing the desired final concentration of **MRS4719** or vehicle (DMSO). Ensure the final DMSO concentration is below 0.5%.
- Reoxygenation: Incubate the neurons under normoxic conditions (95% air, 5% CO₂) for 24 hours.
- Assessment of Neuroprotection: Evaluate cell viability using assays such as MTT, LDH release, or by counting surviving neurons after staining with markers like NeuN and propidium iodide.

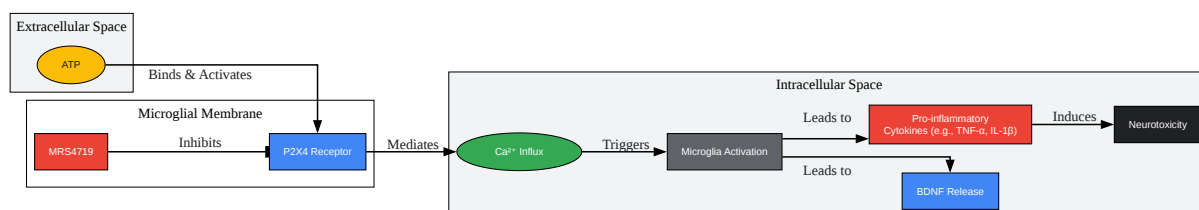
In Vivo Administration of MRS4719 using Alzet Osmotic Minipumps in a Mouse MCAO Model

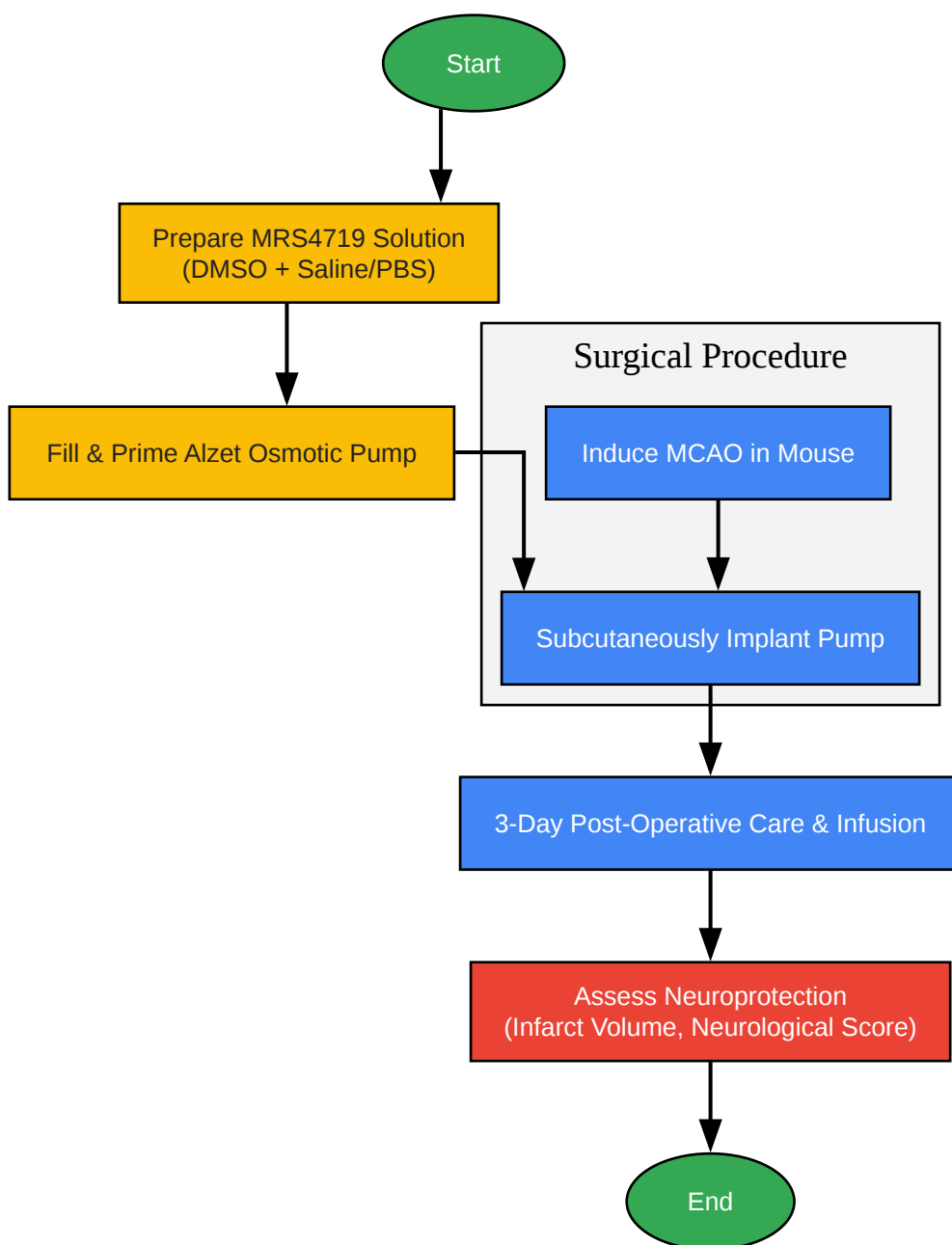
- **MRS4719** Solution Preparation:
 - Based on the mouse body weight and the pump's flow rate, calculate the total amount of **MRS4719** needed.
 - Dissolve the calculated amount of **MRS4719** in a minimal amount of 100% DMSO.
 - Slowly add sterile saline or PBS to the DMSO solution while vortexing to achieve the final desired concentration. The final DMSO concentration should be kept as low as possible to avoid toxicity.
- Alzet Pump Filling and Priming:
 - Following the manufacturer's instructions, fill the Alzet osmotic minipumps with the prepared **MRS4719** solution using a sterile syringe and the provided filling tube.
 - Prime the filled pumps by incubating them in sterile 0.9% NaCl at 37°C for at least 4-6 hours before implantation to ensure immediate pumping at a constant rate.[\[1\]](#)

- MCAO Surgery: Induce focal cerebral ischemia in mice using the intraluminal filament model of middle cerebral artery occlusion (MCAO). A 60-minute occlusion followed by reperfusion is a common paradigm.[3]
- Pump Implantation:
 - Immediately after the MCAO procedure, while the mouse is still under anesthesia, make a small subcutaneous incision on the back, slightly posterior to the scapulae.
 - Create a small subcutaneous pocket by blunt dissection.
 - Insert the primed Alzet osmotic pump into the pocket.
 - Close the incision with wound clips or sutures.
- Post-operative Care and Analysis: Provide appropriate post-operative care, including analgesia. After the 3-day infusion period, assess the neuroprotective effects of **MRS4719** by measuring the infarct volume (e.g., using TTC staining) and neurological deficits.

Mandatory Visualizations

P2X4 Receptor Signaling Pathway in Microglia





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